

4-Chlorosalicylic Acid: A Comprehensive Technical Guide for Pharmaceutical Intermediates

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Compound of Interest

Compound Name: 4-Chlorosalicylic acid

Cat. No.: B135390

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Abstract

4-Chlorosalicylic acid, a halogenated derivative of salicylic acid, is a pivotal intermediate in the synthesis of a variety of pharmaceutical compounds. Its unique chemical structure allows for versatile modifications, making it a valuable building block in medicinal chemistry. This technical guide provides an in-depth overview of **4-chlorosalicylic acid**, including its physicochemical properties, synthesis methodologies, and its application in the production of active pharmaceutical ingredients (APIs). Detailed experimental protocols, quantitative data, and visualizations of relevant biological pathways are presented to support researchers and professionals in the field of drug development.

Physicochemical Properties of 4-Chlorosalicylic Acid

4-Chlorosalicylic acid is an off-white to light beige crystalline powder. A summary of its key physicochemical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ ClO ₃	[1]
Molecular Weight	172.57 g/mol	[1]
CAS Number	5106-98-9	[1]
Melting Point	210-212 °C	[2]
Boiling Point	321.1 ± 27.0 °C at 760 mmHg	
Density	1.5 ± 0.1 g/cm ³	
pKa	pKa1 = 4.75 (phenolic hydroxyl), pKa2 = 10 (sulfamoyl group in derivatives)	[3]
Solubility	DMSO: 34 mg/mL (197.02 mM)	
LogP	3.14	

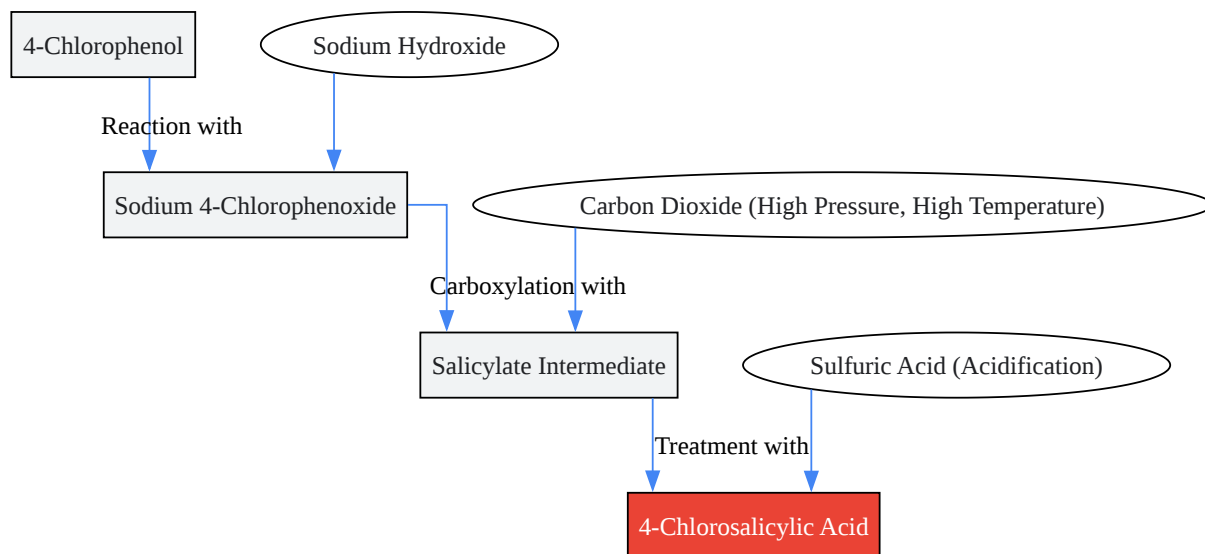
Synthesis of 4-Chlorosalicylic Acid

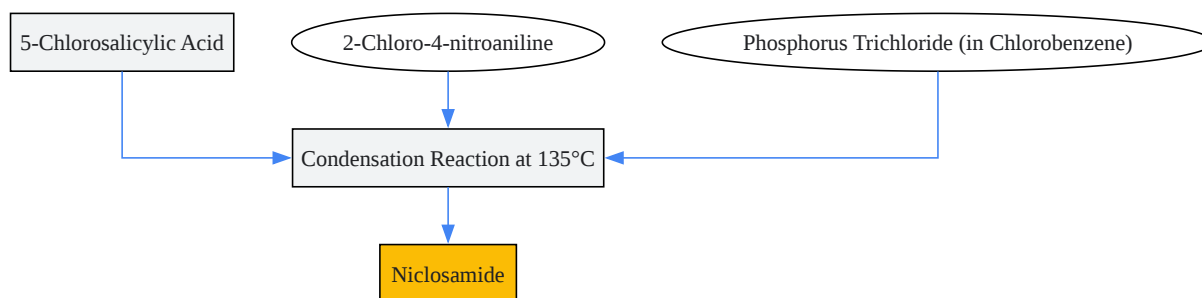
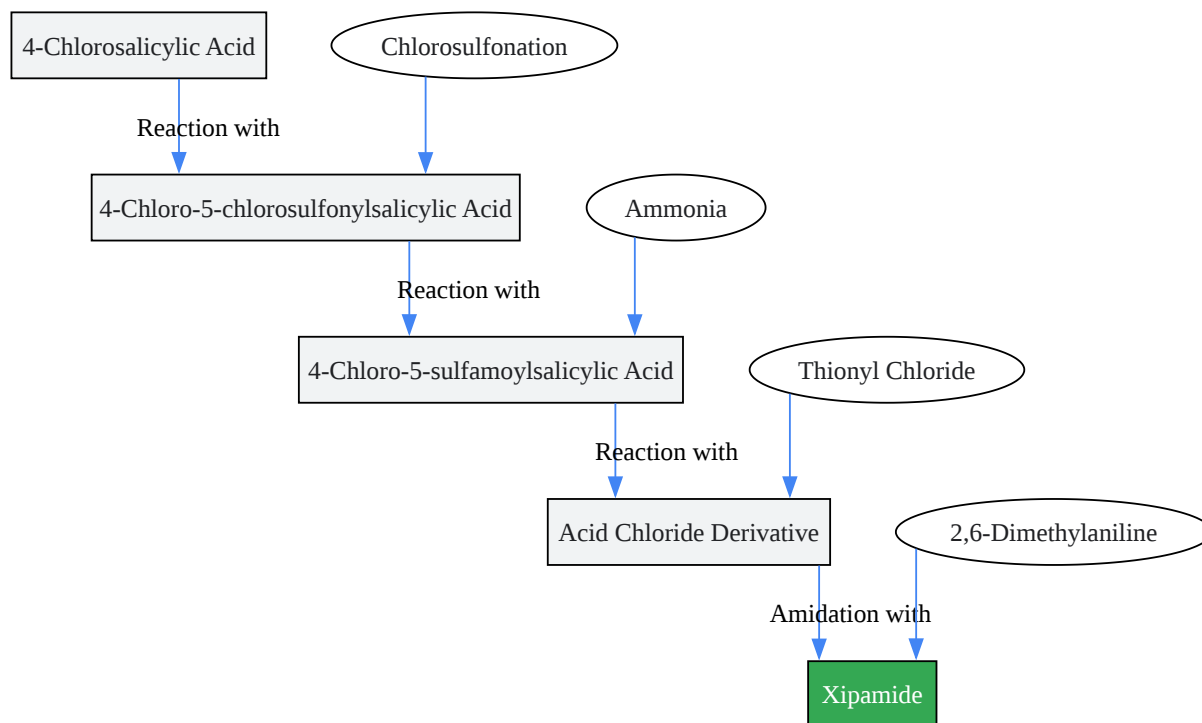
The industrial synthesis of **4-chlorosalicylic acid** is commonly achieved through the Kolbe-Schmitt reaction, which involves the carboxylation of a phenoxide.

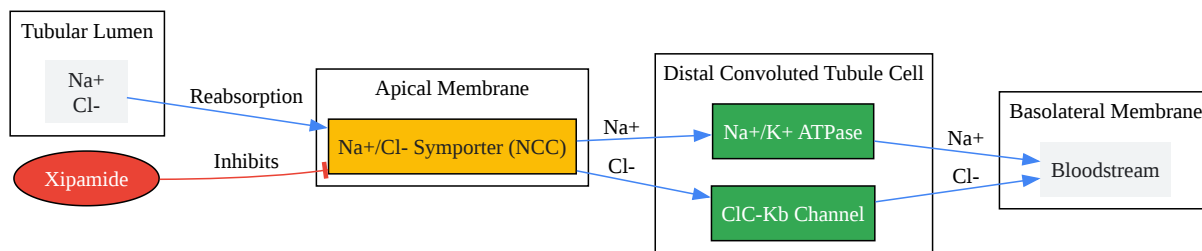
Experimental Protocol: Kolbe-Schmitt Reaction for 4-Chlorosalicylic Acid

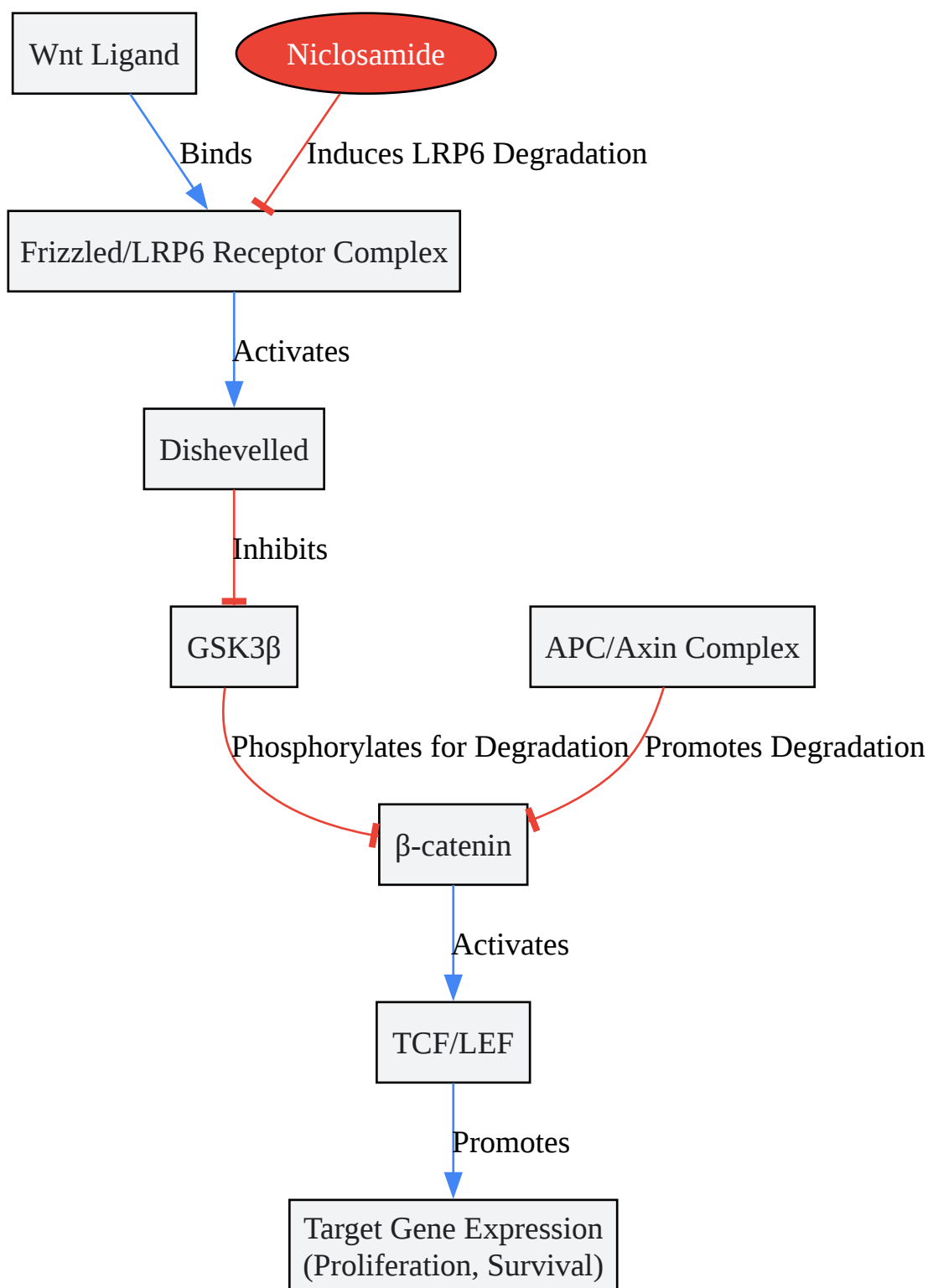
The Kolbe-Schmitt reaction involves the nucleophilic addition of a phenoxide to carbon dioxide. [4][5]

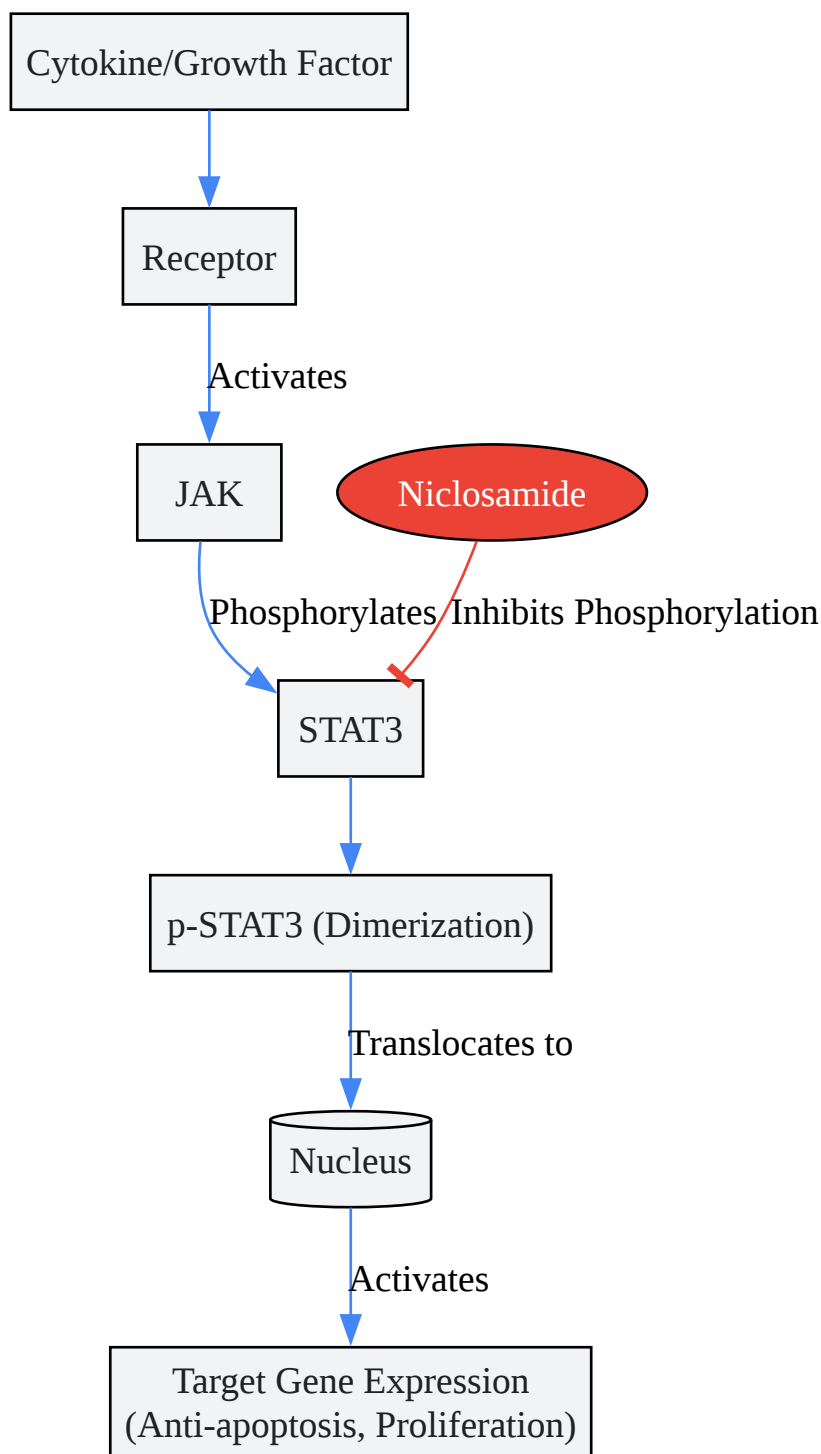
Workflow for the Synthesis of **4-Chlorosalicylic Acid**











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